

Cross-Verification of Indium-115 Half-Life Measurements: A Comparative Guide

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Compound of Interest

Compound Name: Indium-115

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This guide provides a comprehensive comparison of modern experimental techniques used to measure the half-life of **Indium-115** (^{115}In), a primordial radionuclide with an exceptionally long decay time. The accurate determination of its half-life is crucial for various applications, including geological dating and nuclear physics research. This document details the experimental protocols of two prominent methods, presents the quantitative results in a structured format, and visualizes the experimental workflows for enhanced clarity.

Quantitative Data Summary

The half-life of **Indium-115** has been measured using various techniques over the years, with recent advancements leading to more precise values. The following table summarizes the key quantitative data from two state-of-the-art experimental approaches.

Experimental Method	Measured Half-Life (x 10 ¹⁴ years)	Uncertainty (x 10 ¹⁴ years)	Key Instrumentation
Cryogenic Calorimetry	5.26	± 0.06	Indium Iodide (InI) crystal, Neutron Transmutation Doped (NTD) Germanium Thermistor
HPGe Gamma Spectrometry	4.41	± 0.25	High-Purity Germanium (HPGe) Detectors

Experimental Protocols

Cryogenic Calorimetry (ACCESS Project)

This method offers high precision by detecting the minute amount of heat released during the beta decay of ¹¹⁵In.

Experimental Setup:

- **Detector:** A high-purity Indium Iodide (InI) crystal serves as both the source of ¹¹⁵In and the absorber for the decay energy.
- **Sensor:** A Neutron Transmutation Doped (NTD) Germanium thermistor is coupled to the InI crystal. This highly sensitive thermometer measures the small temperature rise caused by the energy deposited from a single decay event.
- **Cryogenics:** The detector assembly is cooled to temperatures near absolute zero, typically around 16 millikelvin (mK), using a dilution refrigerator. This extreme cooling minimizes thermal noise, allowing for the detection of very small energy depositions.
- **Shielding:** The entire setup is housed within extensive shielding to reduce background radiation from cosmic rays and environmental radioactivity.

Methodology:

- **Crystal Growth:** A high-purity InI crystal is synthesized.
- **Detector Assembly:** The NTD thermistor is attached to the crystal.
- **Cooling:** The detector is cooled down to its operating temperature of approximately 16 mK.
- **Data Acquisition:** The thermistor continuously monitors the temperature of the InI crystal. When a ^{115}In nucleus undergoes beta decay, the emitted electron and neutrino carry away the decay energy. The electron's energy is deposited within the crystal, causing a tiny, measurable temperature pulse. The height of this pulse is proportional to the deposited energy.
- **Energy Spectrum Analysis:** The recorded temperature pulses are converted into an energy spectrum. This spectrum of the emitted electrons is then analyzed.
- **Background Subtraction:** Sophisticated background models and simulations are used to subtract signals from other radioactive sources and environmental background.
- **Half-Life Calculation:** The half-life is determined by fitting the measured beta spectrum to theoretical models of the ^{115}In decay. The rate of decay events for a known number of ^{115}In atoms in the crystal directly yields the half-life.[\[1\]](#)[\[2\]](#)[\[3\]](#)

High-Purity Germanium (HPGe) Gamma Spectrometry

This technique measures the half-life by detecting the gamma rays emitted in a rare decay branch of ^{115}In .

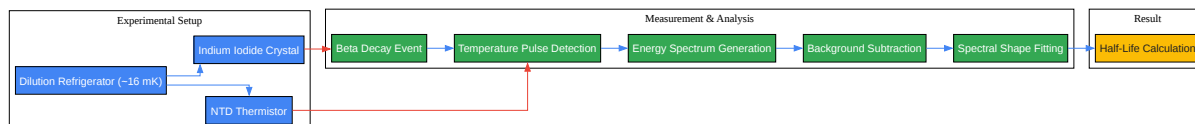
Experimental Setup:

- **Source:** A sample of metallic Indium with a precisely known mass and isotopic composition.
- **Detector:** An array of High-Purity Germanium (HPGe) detectors is used. HPGe detectors offer excellent energy resolution, which is crucial for distinguishing the specific gamma-ray peak of interest from background radiation.
- **Shielding:** The detectors and the Indium sample are placed within a low-background shield, often located in an underground laboratory to minimize cosmic-ray interference.[\[4\]](#)

Methodology:

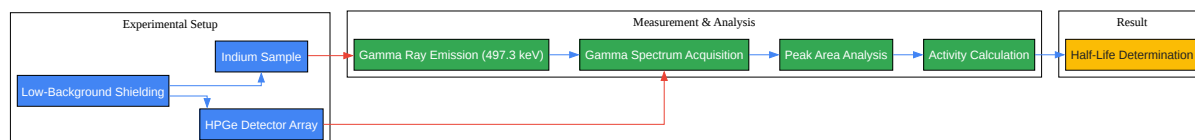
- **Sample Preparation:** A well-characterized Indium sample is prepared.
- **Detector Setup and Calibration:** The HPGe detectors are arranged around the sample to maximize the detection efficiency. The detectors are calibrated using standard radioactive sources with well-known gamma-ray energies and intensities.
- **Data Acquisition:** The detectors measure the gamma-ray spectrum from the Indium sample over an extended period. **Indium-115** can decay to an excited state of Tin-115 (^{115}Sn), which then promptly de-excites by emitting a gamma ray with a characteristic energy of 497.3 keV. [\[4\]](#)
- **Spectrum Analysis:** The acquired spectrum is analyzed to identify and quantify the 497.3 keV gamma-ray peak. The net area of this peak, after subtracting the background continuum, is determined.
- **Activity Calculation:** The activity (A) of the sample for this specific decay branch is calculated using the following formula: $A = N / (\epsilon * t * I_\gamma)$ where:
 - N is the net number of counts in the gamma peak.
 - ϵ is the detection efficiency at 497.3 keV.
 - t is the measurement time.
 - I_γ is the branching ratio for the emission of the 497.3 keV gamma ray.
- **Half-Life Determination:** The total half-life ($T_{1/2}$) is then calculated from the activity, the number of ^{115}In atoms in the sample (N_{In115}), and the decay constant (λ) using the fundamental radioactive decay equations: $A = \lambda * N_{\text{In115}}$ $T_{1/2} = \ln(2) / \lambda$

Mandatory Visualizations



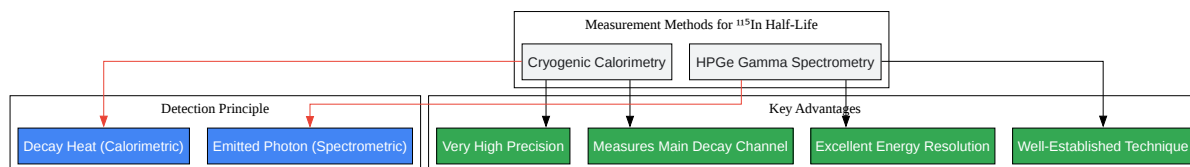
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Caption: Workflow for ^{115}In half-life measurement using cryogenic calorimetry.



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Caption: Workflow for ^{115}In half-life measurement using HPGe gamma spectrometry.



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References

- 1. [2401.16059] Simultaneous Measurement of Half-Life and Spectral Shape of ^{115}In β -decay with an Indium Iodide Cryogenic Calorimeter [arxiv.org]
- 2. Simultaneous Measurement of the Half-Life and Spectral Shape of ^{115}In β Decay with an Indium Iodide Cryogenic Calorimeter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. jukuri.luke.fi [jukuri.luke.fi]
- 4. [nucl-ex/0407016] Observation of beta decay of In-115 to the first excited level of Sn-115 [arxiv.org]
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